

Best practices for storing and handling GN39482

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Compound of Interest

Compound Name: GN39482

Cat. No.: B1191762

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Application Notes and Protocols for GN39482

For Researchers, Scientists, and Drug Development Professionals

Introduction

GN39482 is a research compound identified as 2-[2-[[3-[(3S)-3-amino-2,3-dihydro-1-benzofuran-5-yl]-5-propan-2-ylphenyl]methoxy]phenyl]acetic acid (ChEMBL ID: CHEMBL4643449). Due to the limited availability of public data, these application notes provide a framework for the storage, handling, and potential experimental workflow for **GN39482**. Researchers should supplement this document with their own in-house data and observations.

Compound Information

Property	Value	Source
IUPAC Name	2-[2-[[3-[(3S)-3-amino-2,3-dihydro-1-benzofuran-5-yl]-5-propan-2-ylphenyl]methoxy]phenyl]acetic acid	PubChem
ChEMBL ID	CHEMBL4643449	ChEMBL
PubChem CID	156019025	PubChem
Molecular Formula	C ₂₆ H ₂₇ NO ₄	PubChem
Molecular Weight	417.5 g/mol	PubChem

Storage and Handling

While a specific safety data sheet for **GN39482** is not publicly available, general best practices for handling research compounds of this nature should be followed. The following recommendations are based on guidelines for similar chemical structures.

Parameter	Recommendation
Storage Temperature	Store in a cool, dry, well-ventilated area. For long-term storage, -20°C is recommended.
Light Sensitivity	Store in a light-resistant container.
Moisture	Keep container tightly sealed to prevent moisture absorption.
Incompatibilities	Avoid strong oxidizing agents.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.

- Skin and Body Protection: Wear a lab coat.
- Respiratory Protection: Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator is recommended.

Experimental Protocols

Detailed experimental protocols for **GN39482** are not currently published. The following represents a generalized workflow that can be adapted based on the specific research application.

Preparation of Stock Solutions

- Solvent Selection: Determine the appropriate solvent for **GN39482**. Common solvents for similar compounds include DMSO, ethanol, or methanol.
- Stock Concentration: Prepare a high-concentration stock solution (e.g., 10 mM) by dissolving a precisely weighed amount of the compound in the chosen solvent.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

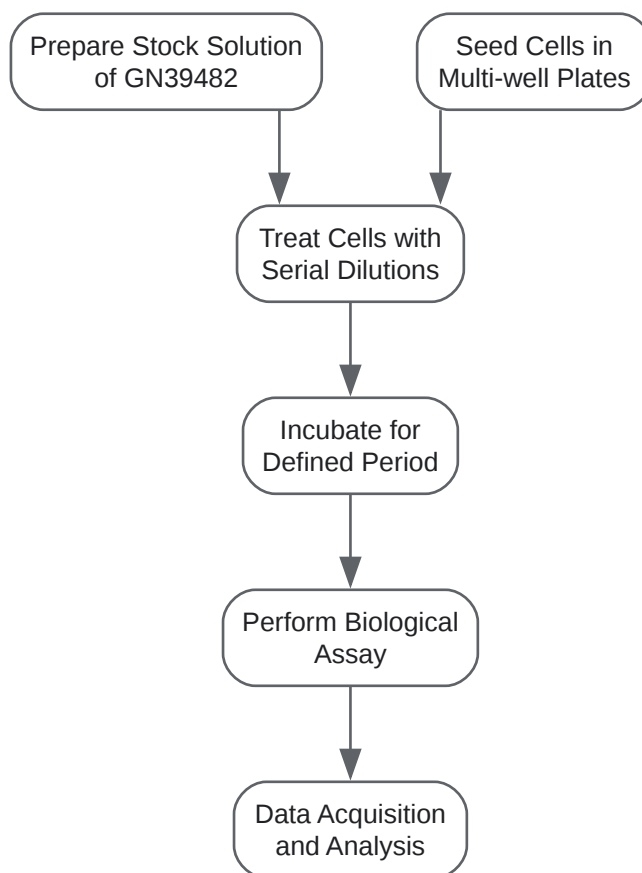
General Cell-Based Assay Protocol

- Cell Seeding: Plate cells at a desired density in a multi-well plate and allow them to adhere overnight.
- Compound Treatment: Prepare serial dilutions of **GN39482** from the stock solution in the appropriate cell culture medium. Replace the existing medium with the medium containing the compound.
- Incubation: Incubate the cells for the desired time period (e.g., 24, 48, or 72 hours).
- Assay Endpoint: Perform the desired assay to measure the biological response (e.g., cell viability, proliferation, reporter gene activity).

Visualization of Workflows and Pathways

As the specific signaling pathway and experimental applications of **GN39482** are not publicly known, the following diagrams are provided as templates.

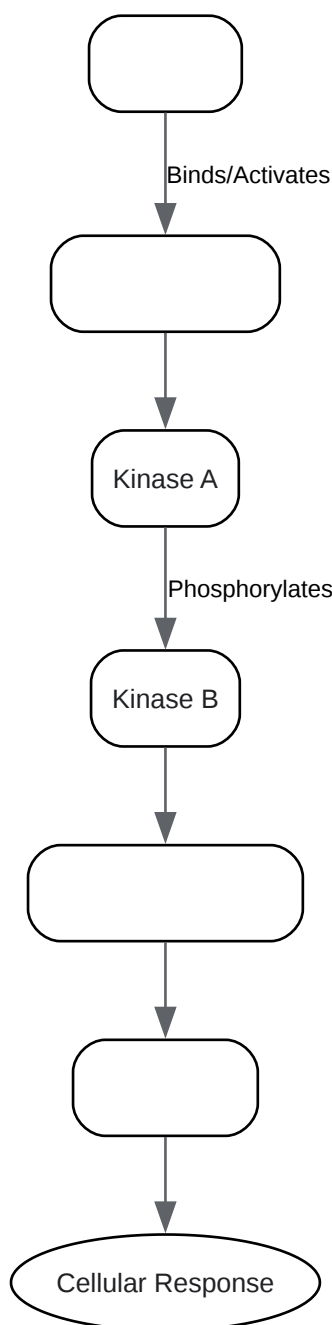
Experimental Workflow for Compound Screening



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Caption: A generalized workflow for in vitro screening of **GN39482**.

Hypothetical Signaling Pathway



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Caption: A hypothetical signaling cascade modulated by **GN39482**.

Disclaimer: The information provided in these application notes is intended as a general guide. Researchers are strongly encouraged to perform their own validation experiments and consult relevant literature as it becomes available. The biological activity and mechanism of action of **GN39482** have not been publicly disclosed at the time of this writing.

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